

# Technical Support Center: Solvent Red 179 - Minimizing Bleeding and Migration in Plastics

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## Compound of Interest

Compound Name: C.I. Solvent red 179

Cat. No.: B401729

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This technical support center provides researchers, scientists, and drug development professionals with guidance on minimizing bleeding and migration of Solvent Red 179 in plastic applications.

## Frequently Asked Questions (FAQs)

Q1: What is Solvent Red 179 and in which plastics is it commonly used?

A1: Solvent Red 179 is a yellowish-red solvent dye belonging to the ketoamine chemical family.  
[1][2][3] It is known for its high heat resistance (up to 300°C), good light fastness, and high tinting strength.[1][4][5] It is recommended for coloring a wide variety of plastics, including:

- Polystyrene (PS)
- High Impact Polystyrene (HIPS)
- Acrylonitrile Butadiene Styrene (ABS)
- Polycarbonate (PC)
- Polyethylene Terephthalate (PET)
- Polymethyl Methacrylate (PMMA)
- Polyamide (PA6, PA66)

- Styrene Acrylonitrile (SAN)
- Acrylonitrile Styrene Acrylate (AS)
- Rigid Polyvinyl Chloride (RPVC)

Q2: What are the primary causes of bleeding and migration of Solvent Red 179 in plastics?

A2: Dye migration and bleeding in plastics are complex phenomena influenced by several factors:

- **Excessive Dye Concentration:** Higher-than-recommended concentrations of the dye can lead to oversaturation in the polymer matrix, resulting in surface bloom or bleeding.
- **Polymer Compatibility:** The solubility and compatibility of Solvent Red 179 can vary between different types of plastics. Dyes have low solubility in certain polymers like polyethylene (PE) and polypropylene (PP), which can lead to migration.[\[6\]](#)
- **Processing Temperatures:** High processing temperatures can increase the mobility of dye molecules within the polymer, potentially leading to migration. While Solvent Red 179 has high heat resistance, excessive temperatures during processing can still be a contributing factor.
- **Plasticizers and Additives:** The presence of other additives in the plastic formulation, such as plasticizers, can increase the free volume within the polymer and facilitate dye migration.
- **Secondary Processing:** Subsequent manufacturing steps, such as sterilization or exposure to chemicals, can induce or accelerate dye migration.

Q3: What is the difference between "bleeding" and "migration"?

A3: While often used interchangeably, "bleeding" and "migration" can refer to slightly different phenomena:

- **Bleeding:** This typically refers to the coloring of a contacting material when the plastic is in contact with a liquid or another solid. For example, the red color transferring from a plastic part onto its packaging.

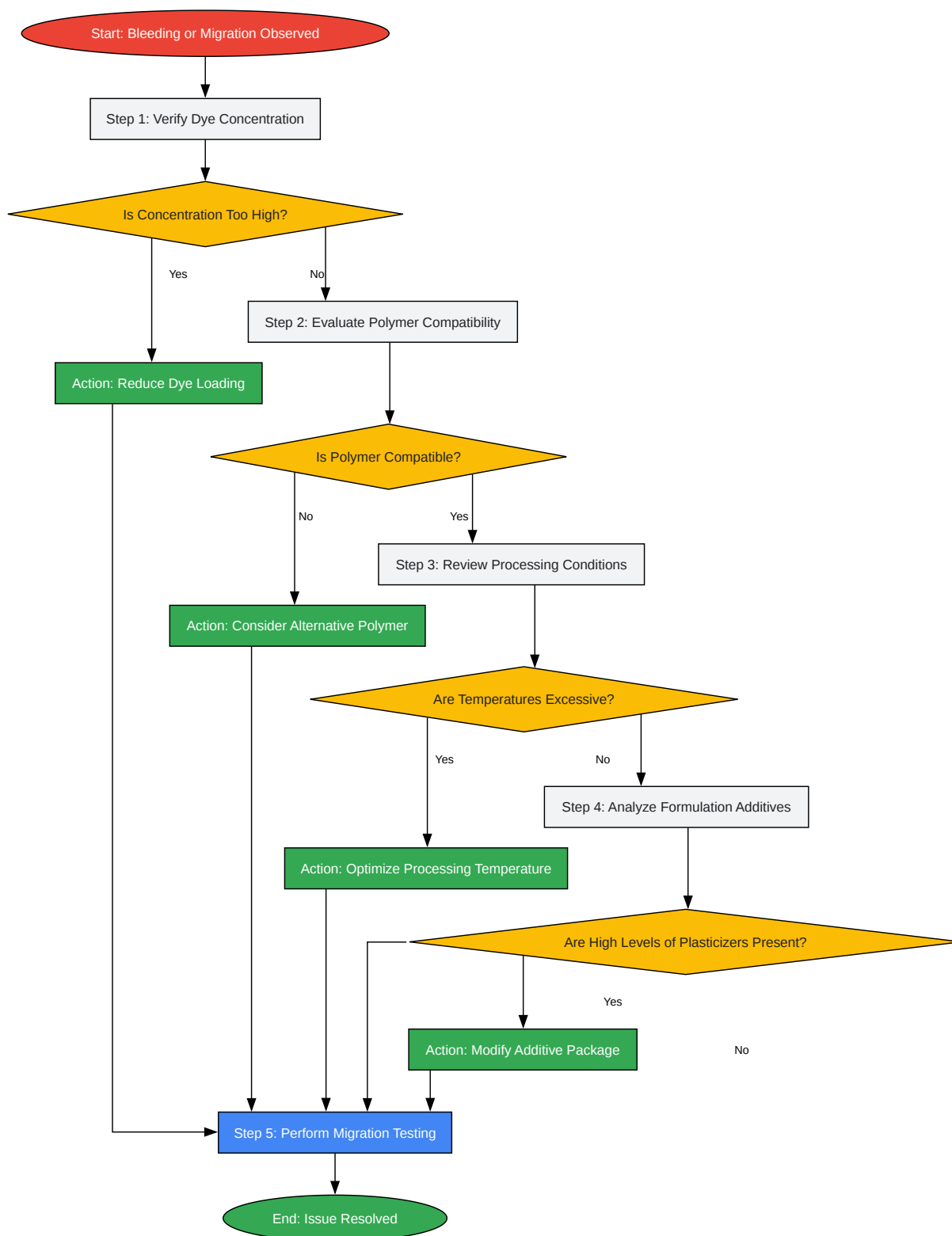
- Migration: This is a broader term that describes the movement of the dye from within the plastic to its surface or into a contacting substance. This can occur even without direct contact with a liquid.

## **Troubleshooting Guide: Minimizing Solvent Red 179 Bleeding and Migration**

This guide provides a systematic approach to troubleshooting and resolving issues related to the bleeding and migration of Solvent Red 179.

### **Problem: Observed color transfer to adjacent materials or surfaces.**

Troubleshooting Workflow



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Caption: A step-by-step workflow for troubleshooting bleeding and migration issues.

### Step 1: Verify Dye Concentration

- Issue: Using a higher concentration of Solvent Red 179 than necessary can lead to unbound dye molecules that are free to migrate.
- Recommendation: Review the recommended dosage for your specific polymer. In many plastics, a transparent shade can be achieved with as little as 0.05% dye loading.
- Action: Conduct a concentration ladder study to determine the minimum amount of dye required to achieve the desired color. This will help to avoid oversaturation of the polymer.

### Step 2: Evaluate Polymer Compatibility

- Issue: The chemical nature of the polymer plays a crucial role in dye solubility and retention.
- Recommendation: While Solvent Red 179 is compatible with a wide range of polymers, its performance can vary. For instance, solvent dyes generally have lower solubility in polyolefins like PE and PP.<sup>[6]</sup>
- Action: If migration is persistent in a particular polymer, consider evaluating an alternative grade or a different compatible polymer.

### Step 3: Review Processing Conditions

- Issue: High melt processing temperatures can increase the kinetic energy of the dye molecules, facilitating their movement within the polymer matrix.
- Recommendation: Solvent Red 179 has a high heat resistance (up to 300°C), but it's crucial to operate within the optimal processing window for both the polymer and the dye.<sup>[4][5][7]</sup>
- Action: Optimize processing parameters by reducing the melt temperature and residence time to the lowest possible values that still ensure proper mixing and part quality.

### Step 4: Analyze Formulation Additives

- Issue: Certain additives, particularly plasticizers, can increase the free volume within the polymer structure, creating pathways for dye migration.

- Recommendation: Review the entire plastic formulation.
- Action: If possible, consider reducing the concentration of plasticizers or substituting them with alternatives that have a lower impact on dye migration.

## Data Presentation

Table 1: Properties of Solvent Red 179

Property	Value	Source(s)
Chemical Family	Ketoamine	[1][2][3]
C.I. Name	Solvent Red 179	[1][8]
CAS Number	6829-22-7, 89106-95-5	[1][5][9]
Molecular Formula	C22H12N2O	[1][8]
Heat Resistance	280-300°C	[4][5][7]
Light Fastness (in PS)	7-8 (on a scale of 1-8)	[1][5][7]
Melting Point	~251°C	[1][5][10]

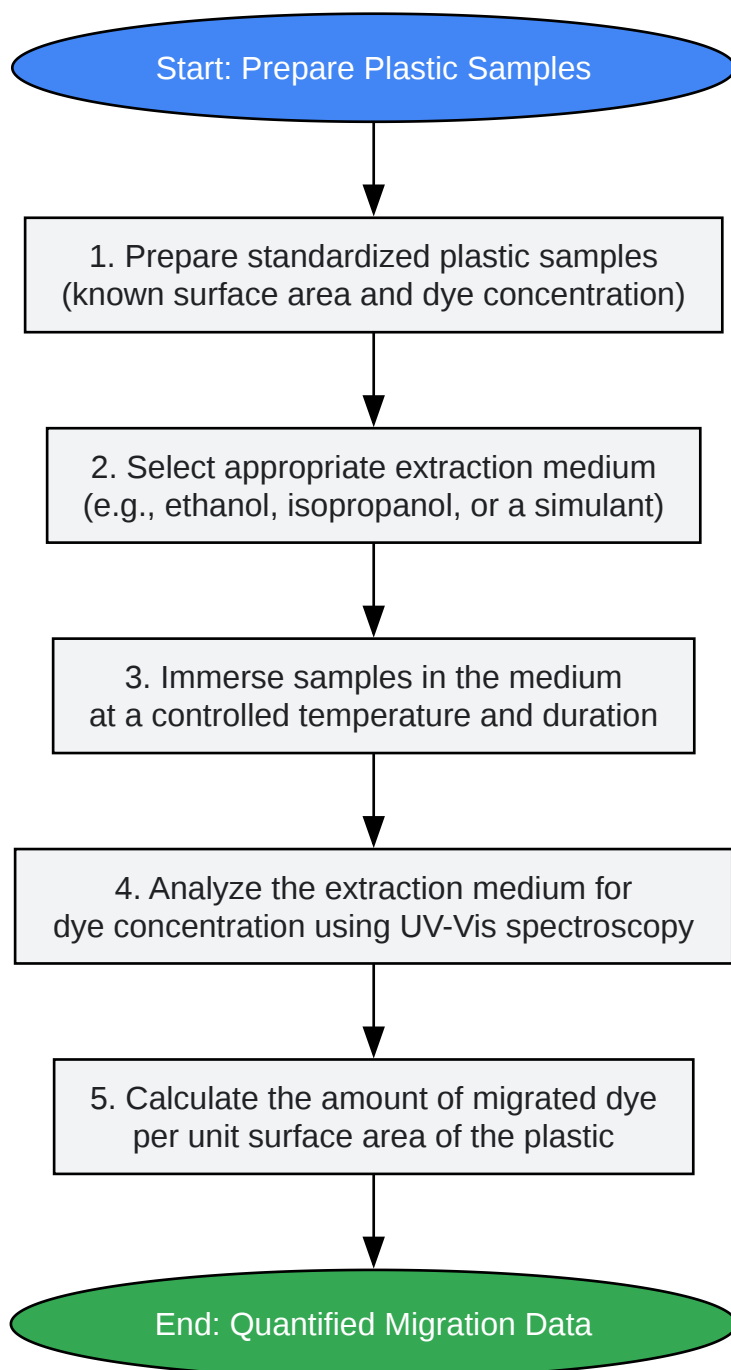
Table 2: Solubility of Solvent Red 179 in Various Solvents at 20°C

Solvent	Solubility (g/L)	Source(s)
Acetone	1.6	[3][5][7][10]
Butyl Acetate	1.5 - 1.6	[3][5][7][10]
Dichloromethane	1.0 - 8.0	[3][5][7][10]
Ethyl Alcohol	0.9 - 8.0	[3][5][7][10]
Methylbenzene	4.0 - 4.1	[3][10]

## Experimental Protocols

### Protocol 1: Evaluation of Dye Migration into a Contacting Medium (Extraction Test)

This protocol is designed to quantify the migration of Solvent Red 179 from a plastic sample into a liquid medium.



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Caption: Workflow for quantifying dye migration into a liquid medium.

Methodology:

- **Sample Preparation:** Prepare plastic plaques or films of a standardized size and thickness containing a known concentration of Solvent Red 179.
- **Extraction Medium Selection:** Choose a solvent in which Solvent Red 179 is soluble and that is relevant to the end-use application of the plastic. Common choices include ethanol, isopropanol, or food simulants for packaging applications.
- **Immersion:** Immerse the plastic samples in the extraction medium in a sealed container. The ratio of the sample surface area to the volume of the medium should be kept constant across all experiments.
- **Incubation:** Place the containers in a controlled environment (e.g., an oven or incubator) at a specific temperature and for a defined period. These conditions should be chosen to simulate the intended use or storage conditions of the final product.
- **Analysis:** After the incubation period, remove the plastic samples. Analyze the concentration of Solvent Red 179 in the extraction medium using a suitable analytical technique, such as UV-Visible spectrophotometry, by measuring the absorbance at its  $\lambda_{\text{max}}$ .
- **Quantification:** Create a calibration curve using known concentrations of Solvent Red 179 in the extraction medium. Use this curve to determine the concentration of the migrated dye in the experimental samples. Express the results as the mass of migrated dye per unit surface area of the plastic sample.

#### Protocol 2: Evaluation of Dye Bleeding onto a Solid Contact Surface (Crocking Test)

This protocol assesses the transfer of color from the plastic surface to a solid material upon rubbing.

##### Methodology:

- **Sample Preparation:** Use a flat, colored plastic sample.
- **Contact Material:** A standard white cotton cloth is typically used.
- **Procedure:**



- Wrap the white cotton cloth around a finger or a standardized crockmeter finger.
- Rub the cloth against the surface of the colored plastic sample with a consistent pressure for a specified number of cycles (e.g., 10 double rubs).
- Evaluation:
  - Visually assess the degree of color transfer to the white cotton cloth.
  - For a more quantitative assessment, use a colorimeter to measure the color difference ( $\Delta E$ ) *on the cotton cloth before and after the test*. A higher  $\Delta E$  value indicates a greater degree of bleeding.

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